

Unable to Retrieve Spectral Data for Bryonamide B: Awaiting Further Information

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Compound of Interest

Compound Name: *Bryonamide B*

Cat. No.: *B3029228*

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An in-depth technical guide on the spectral and experimental characterization of **Bryonamide B** cannot be provided at this time due to the absence of publicly available scientific literature detailing its isolation and structural elucidation. Searches for "**Bryonamide B**" in scientific databases did not yield a specific publication containing the requisite Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data.

For researchers, scientists, and drug development professionals, the primary literature is the foundational source for the comprehensive data required for a technical guide. This includes:

- **Quantitative Spectral Data:** Precise chemical shifts (δ) and coupling constants (J) from ^1H and ^{13}C NMR experiments, as well as high-resolution mass spectrometry (HRMS) data, are essential for structural confirmation.
- **Detailed Experimental Protocols:** Methodologies for the isolation of the natural product, acquisition of NMR spectra (including solvent, temperature, and instrument frequency), and the specific techniques used for mass spectral analysis are critical for reproducibility and verification.
- **Associated Biological Data:** Information on signaling pathways or biological activities is typically reported in the context of the compound's discovery and characterization.

Without the initial discovery paper or a subsequent publication detailing the full analytical characterization of **Bryonamide B**, the creation of an accurate and reliable technical guide is not feasible.

To proceed with this request, the following information is essential:

- The full citation of the primary publication describing **Bryonamide B** (including authors, journal, year, volume, and page numbers).
- The source organism from which **Bryonamide B** was isolated.
- Any alternative names or identifiers for the compound.

Once this information is available, a comprehensive technical guide conforming to the user's original specifications, including structured data tables and detailed experimental protocols, can be compiled.

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